

G7-18Nate: A Technical Guide to a Selective Grb7 SH2 Domain Inhibitor

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Compound of Interest

Compound Name: G7-18Nate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **G7-18Nate**, a cyclic peptide inhibitor of the Growth factor receptor-bound protein 7 (Grb7) SH2 domain. Grb7 is a critical adaptor protein implicated in the progression of various cancers, including breast, pancreatic, ovarian, and esophageal cancers, making it a compelling target for therapeutic intervention.^[1]^[2]^[3] This document details the mechanism of action, binding characteristics, and cellular effects of **G7-18Nate**, supported by quantitative data, detailed experimental protocols, and visual diagrams of the relevant biological pathways and experimental workflows.

Introduction to Grb7 and the Role of G7-18Nate

Growth factor receptor-bound protein 7 (Grb7) is an adaptor protein that plays a pivotal role in signal transduction pathways that regulate cell proliferation, migration, and survival.^[4]^[5] Through its C-terminal Src Homology 2 (SH2) domain, Grb7 interacts with phosphorylated tyrosine residues on upstream signaling partners, such as the HER2 receptor and Focal Adhesion Kinase (FAK).^[1]^[2]^[6] This interaction is crucial for the downstream activation of pro-oncogenic pathways. In HER2-positive breast cancer, Grb7 is frequently co-overexpressed with HER2, leading to enhanced tumorigenesis.^[1]

G7-18Nate is a non-phosphorylated, cyclic peptide developed through phage display to specifically target the Grb7 SH2 domain.[1][4] Its unique structure allows it to bind with micromolar affinity and high specificity, disrupting the protein-protein interactions that drive cancer progression.[4][7][8] When coupled with a cell-penetrating peptide sequence like Penetratin, **G7-18Nate** effectively enters cells and inhibits cancer cell growth, migration, and invasion.[1][7][8][9]

Quantitative Data: Binding Affinity and Cellular Activity

The efficacy of **G7-18Nate** as a Grb7 inhibitor has been quantified through various biophysical and cell-based assays. The following tables summarize the key quantitative data available.

Table 1: Binding Affinity of **G7-18Nate** and its Analogs to Grb7 SH2 Domain

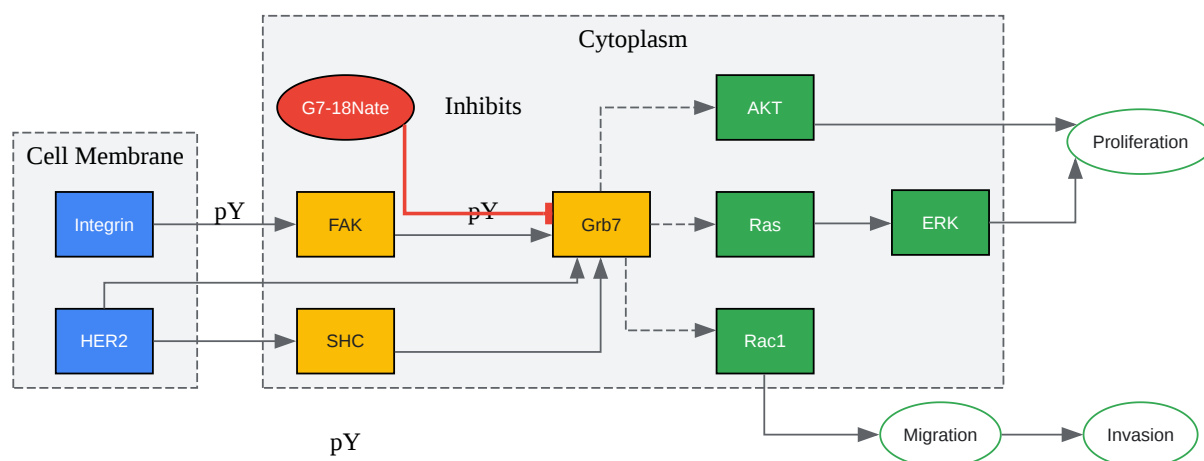
Ligand	Method	Dissociation Constant (KD) (μM)	Notes
G7-18NATE	Surface Plasmon Resonance (SPR)	4 - 6	Specificity for Grb7-SH2 is phosphate-dependent.[7][8]
G7-18NATE	Isothermal Titration Calorimetry (ITC)	10.1	---
G7-18NATE	Isothermal Titration Calorimetry (ITC)	18	---
G7-18NATE	Isothermal Titration Calorimetry (ITC)	35.4	---
G7-18NATE-Penetratin	Isothermal Titration Calorimetry (ITC)	3.45	Addition of Penetratin does not detract from binding affinity.[10]
G7-18NATE-P-Biotin	Isothermal Titration Calorimetry (ITC)	14.4	Shorter Penetratin construct with biotin. [11]
G7-B1 (bicyclic derivative)	Not Specified	0.83	Higher affinity derivative.[1]
G7-B7-Pen	Isothermal Titration Calorimetry (ITC)	0.17	---
G7-M2-Pen	Not Specified	2.1	---

Table 2: Specificity of **G7-18Nate** for Grb7-SH2 Domain

Compared SH2 Domain	Binding Affinity Relative to Grb7-SH2	Method
Grb2	50-200 times lower	Surface Plasmon Resonance (SPR)
Grb10	50-200 times lower	Surface Plasmon Resonance (SPR)
Grb14	50-200 times lower	Surface Plasmon Resonance (SPR)

Signaling Pathways and Mechanism of Action

G7-18Nate exerts its anti-cancer effects by competitively inhibiting the binding of the Grb7 SH2 domain to its phosphorylated tyrosine kinase partners. This disruption blocks downstream signaling cascades crucial for cancer cell proliferation and migration.



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Figure 1. Grb7 signaling pathway and inhibition by **G7-18Nate**.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the protocols for key experiments used to characterize **G7-18Nate**.

Synthesis of G7-18Nate Peptide

The **G7-18Nate** peptide (amino acid sequence: WFEGYDNTFPC) is synthesized using standard solid-phase Fmoc chemistry.^[4]

- **Resin Preparation:** Rink Amide Resin is used as the solid support. The first amino acid, Cys(tBu), is manually coupled to the resin.
- **Peptide Assembly:** The full peptide sequence is assembled on a microwave peptide synthesizer. Difficult-to-couple amino acids (e.g., Trp, Asn, Thr) are double-coupled.
- **N-terminal Capping:** After the final Fmoc deprotection, the N-terminal amino group is capped with chloroacetic acid anhydride.
- **Cleavage and Cyclization:** The peptide is cleaved from the resin, and the thioether linkage is formed between the N-terminal chloroacetyl group and the C-terminal cysteine sidechain to create the cyclic peptide.
- **Purification:** The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** The final product is characterized by mass spectrometry to confirm its identity and purity.

Surface Plasmon Resonance (SPR) for Binding Kinetics

SPR is utilized to measure the binding affinity and kinetics of **G7-18Nate** to the Grb7-SH2 domain.^{[1][7][8]}

- **Immobilization:**
 - **Method A (Peptide Immobilization):** A biotinylated version of **G7-18Nate** is synthesized and immobilized on a streptavidin-coated sensor chip.

- Method B (Protein Immobilization): GST-tagged Grb7-SH2 domain is captured on a sensor chip coated with an anti-GST antibody.
- Analyte Injection: A series of concentrations of the analyte (Grb7-SH2 domain for Method A, or **G7-18Nate** for Method B) in a suitable running buffer (e.g., 20 mM Tris, pH 7.4, 150 mM NaCl, 1 mM DTT) are injected over the sensor surface.[\[12\]](#)
- Data Acquisition: The association and dissociation phases are monitored in real-time by detecting changes in the refractive index at the sensor surface, which are proportional to the amount of bound analyte.
- Data Analysis: The resulting sensorgrams are fitted to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_{on}), dissociation rate constant (k_{off}), and the equilibrium dissociation constant ($K_D = k_{off}/k_{on}$).
- Regeneration: The sensor surface is regenerated between analyte injections using a solution that disrupts the interaction without denaturing the immobilized ligand (e.g., 10 mM glycine-HCl, pH 2.5).

Isothermal Titration Calorimetry (ITC) for Binding Thermodynamics

ITC directly measures the heat changes associated with a binding event, providing a complete thermodynamic profile of the interaction.[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Sample Preparation: The Grb7-SH2 domain is placed in the sample cell of the calorimeter, and **G7-18Nate** is loaded into the injection syringe. Both samples are in the same buffer (e.g., phosphate buffer, pH 6.0, with 100 mM NaCl) to minimize heats of dilution.[\[17\]](#)
- Titration: A series of small injections of the **G7-18Nate** solution are made into the Grb7-SH2 solution at a constant temperature.
- Heat Measurement: The heat released or absorbed upon each injection is measured by the instrument.
- Data Analysis: The integrated heat data are plotted against the molar ratio of ligand to protein. The resulting binding isotherm is fitted to a binding model to determine the

stoichiometry of binding (n), the binding constant ($K_A = 1/K_D$), and the enthalpy of binding (ΔH). The Gibbs free energy (ΔG) and entropy of binding (ΔS) can then be calculated using the equation: $\Delta G = -RT \ln K_A = \Delta H - T \Delta S$.

Cell-Based Assays

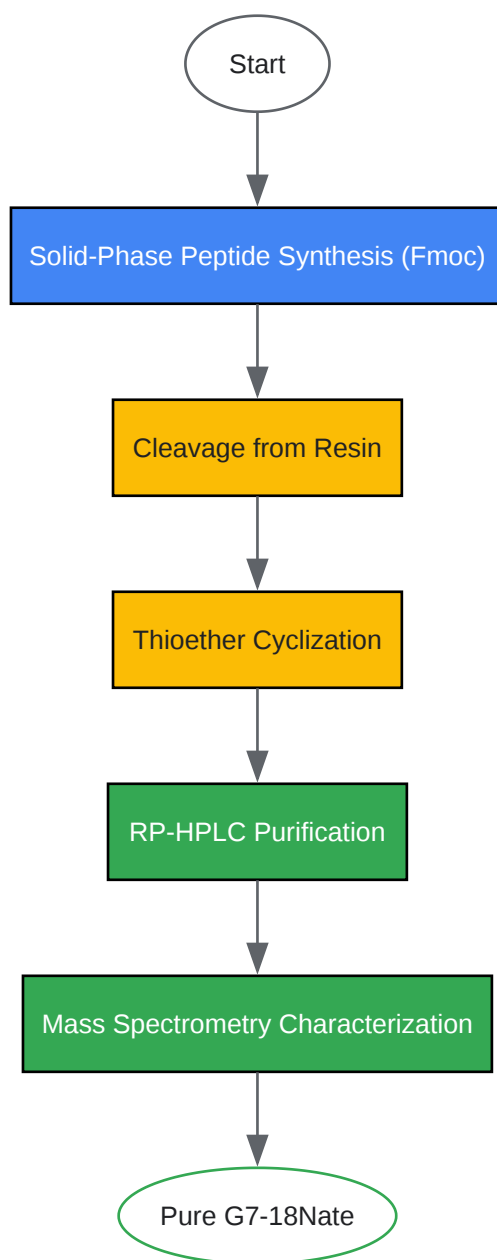
Cell-based assays are essential to evaluate the biological activity of **G7-18Nate** in a physiological context.

- **Cell Seeding:** Cancer cells (e.g., HER2-positive breast cancer cell lines like BT474 or SKBR-3) are seeded in 96-well plates.[\[18\]](#)
- **Treatment:** After allowing the cells to adhere, they are treated with various concentrations of **G7-18Nate**-Penetratin or a control peptide for 48-72 hours.
- **Quantification:** Cell viability is assessed using a colorimetric assay such as WST-1 or crystal violet staining.[\[18\]](#) The absorbance is measured using a plate reader, and the results are expressed as a percentage of the viability of untreated control cells.
- **Monolayer Culture:** Cells are grown to confluence in a multi-well plate.
- **Scratch Formation:** A sterile pipette tip is used to create a uniform "scratch" or "wound" in the cell monolayer.
- **Treatment:** The cells are washed to remove debris and then incubated with media containing different concentrations of **G7-18Nate**-Penetratin or a control.
- **Imaging and Analysis:** The wound area is imaged at different time points (e.g., 0, 12, and 24 hours). The rate of wound closure is quantified by measuring the change in the wound area over time.
- **Chamber Preparation:** The upper chamber of a Transwell insert is coated with a basement membrane matrix (e.g., Matrigel).
- **Cell Seeding:** Cells, pre-treated with **G7-18Nate**-Penetratin or control, are seeded in the upper chamber in serum-free media.

- Chemoattractant: The lower chamber is filled with media containing a chemoattractant, such as fetal bovine serum.
- Incubation: The cells are incubated for a period that allows for invasion through the matrix.
- Quantification: Non-invading cells on the upper surface of the membrane are removed. The invading cells on the lower surface are fixed, stained, and counted under a microscope.

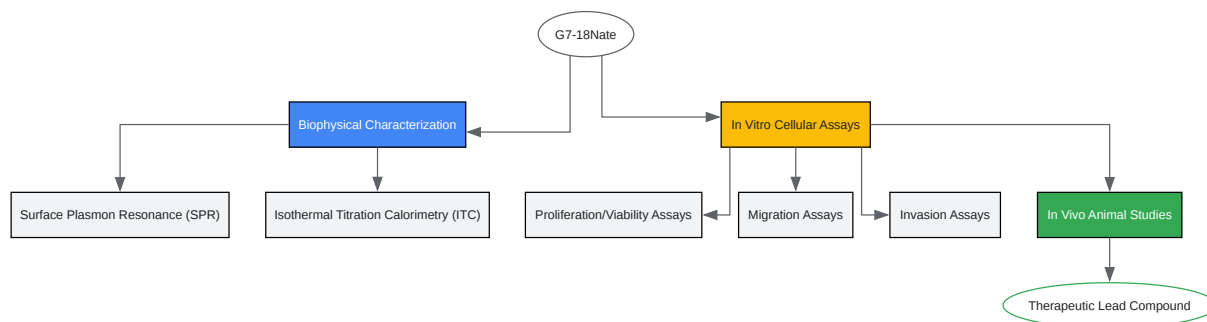
Experimental and Logical Workflows

The following diagrams illustrate the general workflows for the synthesis and evaluation of **G7-18Nate**.



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Figure 2. Workflow for the synthesis of **G7-18Nate**.



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Figure 3. Workflow for the evaluation of **G7-18Nate**.

Conclusion

G7-18Nate represents a promising lead compound for the development of targeted cancer therapeutics. Its high specificity for the Grb7 SH2 domain, coupled with its demonstrated efficacy in inhibiting key cancer cell behaviors, underscores the potential of this inhibitory peptide. Further optimization of **G7-18Nate** and its derivatives could lead to the development of novel and effective treatments for Grb7-overexpressing cancers. This technical guide provides a foundational resource for researchers and drug development professionals working to advance this promising area of oncology research.

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